Structural Elucidation of 4-Fluorophenyl Substituted Lactams: A Multi-Technique Approach

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Compound of Interest

Compound Name:	*(S)-4-(4-Fluorophenyl)pyrrolidin-2-one*
CAS No.:	*2227107-77-7*
Cat. No.:	*B3117311*

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Abstract

The incorporation of a 4-fluorophenyl moiety into lactam scaffolds is a prevalent strategy in modern medicinal chemistry, yielding compounds with significant biological activity, including roles as enzyme inhibitors and precursors to complex antibiotics.[1][2][3] The precise and unambiguous determination of their chemical structure is a cornerstone of drug discovery and development, ensuring identity, purity, and safety. This guide provides a comprehensive, field-proven framework for the structural elucidation of these compounds, moving beyond a simple listing of techniques to explain the causality behind the analytical workflow. We will detail an integrated strategy employing Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and X-ray Crystallography, presenting each not as a standalone tool, but as a component of a self-validating system for robust characterization.

The Strategic Importance of a Multi-Modal Workflow

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The structural elucidation of a novel 4-fluorophenyl substituted lactam is not a linear process but an iterative investigation. Each analytical technique provides a unique piece of the structural puzzle. Relying on a single method can lead to ambiguity; for instance, while Mass Spectrometry provides a molecular weight, it cannot distinguish between isomers. A synergistic approach, where data from multiple orthogonal techniques are correlated, is the only path to an authoritative and defensible structural assignment.

The logical flow of this process is critical. We begin with techniques that confirm purity and provide the core 2D structural framework (NMR, MS, IR) before moving to the definitive, high-resolution 3D structure if required and feasible (X-ray Crystallography).

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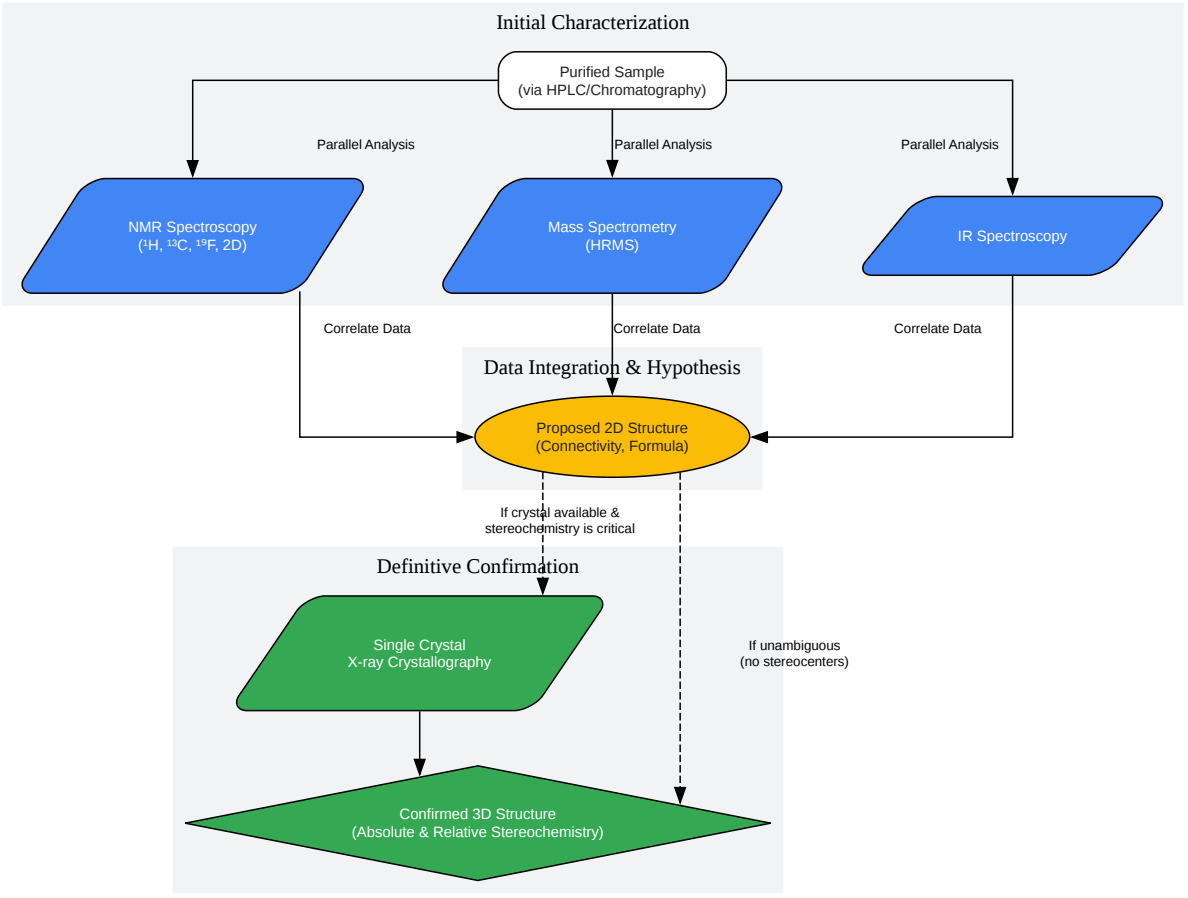

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Caption: Integrated workflow for the structural elucidation of a novel compound.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: The Structural Blueprint

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. For 4-fluorophenyl lactams, a suite of 1D and 2D NMR experiments provides the complete covalent framework.

2.1. The Unique Power of ^{19}F NMR

The presence of a fluorine atom is a significant analytical advantage. ^{19}F NMR is an exceptionally powerful tool due to the 100% natural abundance and high gyromagnetic ratio of the ^{19}F nucleus.[4][5]

- Expertise & Causality: We prioritize ^{19}F NMR early in the analysis. Its simplicity and high sensitivity provide immediate confirmation of the fluorine's presence and its chemical environment.[6][7] Unlike ^{1}H NMR spectra which can be crowded, ^{19}F spectra are often very clean, displaying a single primary signal (or multiple, if isomers are present) in a wide chemical shift range, which minimizes the chance of signal overlap.[6] This serves as a rapid, high-confidence check on the synthetic outcome.

Table 1: Typical ^{19}F NMR Parameters

Parameter	Typical Value Range	Structural Information
Chemical Shift (δ)	**-110 to -120 ppm**	**Confirms the presence of an aryl-fluoride. Sensitive to electronic effects of substituents on the lactam ring.**
Coupling (^{3}JHF)	5-9 Hz	Coupling to ortho protons on the phenyl ring.

| Coupling (^{4}JHF) | 2-4 Hz | Coupling to meta protons on the phenyl ring. |

2.2. ^{1}H and ^{13}C NMR: Assigning the Proton and Carbon Skeleton

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- ^{1}H NMR: Provides information on the number of different proton environments and their connectivity. Key signatures for a 4-fluorophenyl substituted β-lactam include:
  - Aromatic Region: A characteristic AA'BB' system (two apparent triplets or multiplets) between 7.0-7.5 ppm, arising from the symmetric 4-fluorophenyl group.
  - Lactam Ring Protons: Signals corresponding to the protons on the azetidin-2-one ring, typically found between 2.5-5.0 ppm. Their coupling constants (J-values) are critical for determining relative stereochemistry.
- ^{13}C NMR: Reveals the carbon framework. The fluorine atom provides an additional layer of confirmation through C-F coupling.
  - Carbonyl Carbon: A signal around 165-175 ppm confirms the lactam carbonyl group.
  - Aromatic Carbons: The carbon directly bonded to fluorine (C-F) exhibits a large one-bond coupling constant (^{1}JCF) of approximately 245-255 Hz, appearing as a doublet. The ortho and meta carbons show smaller, but still diagnostic, two- and three-bond couplings.

2.3. 2D NMR: Connecting the Pieces

When 1D spectra are ambiguous due to overlapping signals, 2D NMR is essential.

- COSY (Correlation Spectroscopy): Maps ^{1}H-^{1}H coupling networks, allowing for the tracing of proton connectivity through the lactam ring and verification of the aromatic system.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton signal with its directly attached carbon. This is the primary method for assigning the ^{13}C spectrum.
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over two to three bonds. This is crucial for establishing the connection between the 4-fluorophenyl ring and the lactam ring.

Experimental Protocol: NMR Analysis

- Sample Preparation: Accurately weigh 5-10 mg of the purified compound. Dissolve in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry NMR tube. The choice of solvent is critical; $CDCl_3$ is a good first choice for many neutral organic compounds, while

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DMSO-d_6 is used for less soluble or more polar compounds and allows for observation of exchangeable N-H protons.

- Data Acquisition:
  - Acquire a standard 1D ^{1}H spectrum.
  - Acquire a ^{19}F spectrum. This is a fast experiment due to the high sensitivity of the nucleus.
  - Acquire a $^{13}C\{^{1}H\}$ spectrum.
  - Acquire 2D gCOSY, gHSQC, and gHMBC spectra. Gradient-selected (g) versions are preferred for their superior solvent suppression and data quality.
- Data Processing & Analysis:
  - Process all spectra using appropriate software (e.g., Mnova, TopSpin). Apply Fourier transform, phase correction, and baseline correction.
  - Calibrate the ^{1}H and ^{13}C spectra to the residual solvent peak. Calibrate the ^{19}F spectrum to an external standard like $CFCl_3$ (0 ppm).
  - Integrate the ^{1}H spectrum to determine proton ratios.
  - Analyze J-coupling patterns in the ^{1}H and ^{19}F spectra.
  - Use the 2D spectra to build the molecular connectivity map piece by piece, starting from an unambiguous signal.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the compound and, through fragmentation analysis, offers corroborating evidence for the proposed structure. High-Resolution Mass Spectrometry (HRMS) is essential for determining the elemental formula.

- Expertise & Causality: Electrospray Ionization (ESI) is the preferred method for these compounds. It is a "soft" ionization technique that typically yields an abundant protonated

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molecular ion ($[M+H]^+$) with minimal initial fragmentation.[8] This is crucial for confidently establishing the molecular weight. Electron Impact (EI) ionization, being a "harder" technique, often causes extensive fragmentation and may result in a weak or absent molecular ion peak, complicating interpretation.[9][10]

Table 2: Expected HRMS Data and Key Fragments for a Generic 4-Fluorophenyl-Azetidin-2-one ($C_{10}H_{10}FNO$)

m/z (Observed)	Formula	Ion Identity	Plausible Origin
180.0819	**$C_{10}H_{11}FNO^+$**	**$[M+H]^+$**	**Protonated Molecular Ion**
152.0869	$C_{10}H_{11}N^+$	$[M+H-CO]^+$	Loss of carbon monoxide from the lactam ring
122.0658	$C_8H_9F^+$	$[C_8H_8F]^+$	Cleavage of the lactam ring

| 95.0394 | $C_6H_4F^+$ | $[C_6H_4F]^+$ | Cleavage yielding the 4-fluorophenyl cation. This is often a prominent fragment.[11] |

Experimental Protocol: LC-MS Analysis

- Sample Preparation: Prepare a dilute solution of the compound (~10 µg/mL) in a suitable solvent compatible with the mobile phase (e.g., methanol or acetonitrile).
- Chromatography (LC):
  - System: UHPLC system coupled to a mass spectrometer.
  - Column: A standard C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.7 µm).
  - Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B). Formic acid is used to facilitate protonation for positive-ion ESI.
- Mass Spectrometry (MS):

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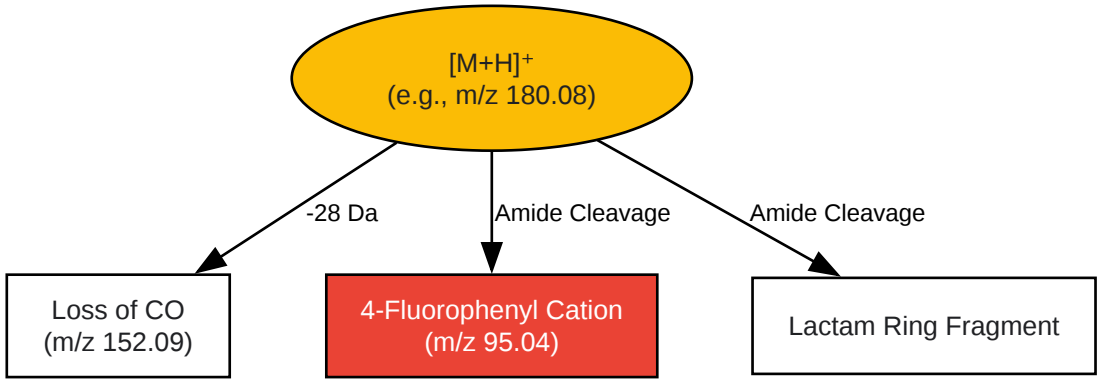
- Ionization Source: ESI, positive ion mode.
- Acquisition Mode: Full scan mode over a relevant m/z range (e.g., 100-500) to find the $[M+H]^+$ ion.
- Tandem MS (MS/MS): Perform a product ion scan on the isolated $[M+H]^+$ precursor ion to generate a fragmentation spectrum. This is critical for structural confirmation.

- Data Analysis:
  - Determine the accurate mass of the $[M+H]^+$ ion and use a formula calculator to confirm the elemental composition. The measured mass should be within 5 ppm of the theoretical mass.
  - Analyze the MS/MS spectrum to identify key fragment ions and propose a fragmentation pathway that is consistent with the structure determined by NMR.



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Caption: Plausible fragmentation pathways for a 4-fluorophenyl lactam.

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy is a rapid, non-destructive technique used to confirm the presence of key functional groups. Its primary utility in this context is the unambiguous identification of the strained lactam carbonyl group.

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- Expertise & Causality: The C=O stretching frequency of a β-lactam is significantly higher than that of a typical acyclic amide or larger lactam ring. This is due to increased ring strain, which results in less amide resonance and a bond with more double-bond character. This high-frequency absorption is a hallmark of the β-lactam structure.[12][13]

Table 3: Characteristic IR Absorption Frequencies

Frequency (cm^{-1})	Vibration Type	Significance
1730 - 1780	C=O Stretch (Amide)	Diagnostic for the β-lactam ring. **Higher than typical amides (~1650 cm^{-1}).**
3100 - 3300	N-H Stretch	Present if the lactam nitrogen is unsubstituted.
3000 - 3100	Aromatic C-H Stretch	Confirms the presence of the phenyl ring.
1500 - 1600	C=C Stretch	Aromatic ring skeletal vibrations.

| 1200 - 1250 | C-F Stretch | Confirms the presence of the aryl-fluoride bond. |

Experimental Protocol: FTIR-ATR Analysis

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory. ATR is the preferred method for solid samples as it requires minimal sample preparation.
- Sample Preparation: Place a small amount (a few milligrams) of the solid sample directly onto the ATR crystal. Ensure good contact between the sample and the crystal by applying pressure with the built-in clamp.
- Data Acquisition: Record the spectrum, typically from 4000 to 400 cm^{-1}. Acquire a background spectrum of the clean, empty ATR crystal first, which is then automatically subtracted from the sample spectrum.

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- Data Analysis: Identify the key absorption bands, paying special attention to the carbonyl region to confirm the presence of the high-frequency β-lactam C=O stretch.

X-ray Crystallography: The Definitive Answer

When a compound can be crystallized, single-crystal X-ray crystallography provides the ultimate, unambiguous proof of structure. It determines the precise 3D arrangement of atoms in space, including absolute and relative stereochemistry.[14][15][16]

- Trustworthiness: This technique is the gold standard. The resulting electron density map and refined atomic coordinates provide a visual and quantitative model of the molecule that is irrefutable, assuming a high-quality crystal and data refinement. It validates all conclusions drawn from spectroscopic methods.

Experimental Protocol: Single-Crystal X-ray Diffraction

- Crystal Growth (The Critical Step): This is often the most challenging part.
  - Method: Slow evaporation of a solvent in which the compound is moderately soluble is a common starting point. Other techniques include vapor diffusion (solvent/anti-solvent system) and slow cooling of a saturated solution.
  - Solvent Screening: Screen a wide range of solvents (e.g., ethanol, ethyl acetate, dichloromethane, acetonitrile, and mixtures) to find conditions that yield single, diffraction-quality crystals (typically > 0.1 mm in all dimensions, transparent, and with well-defined faces).
- Data Collection:
  - Mount a suitable crystal on a goniometer head.
  - Place the crystal in a stream of cold nitrogen (~100 K) to minimize thermal motion and radiation damage.
  - Use a modern X-ray diffractometer to irradiate the crystal and collect the diffraction pattern over a range of orientations.
- Structure Solution and Refinement:

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- Process the diffraction data to obtain a set of structure factors.
- Use specialized software (e.g., SHELX, Olex2) to solve the phase problem and generate an initial electron density map.
- Build a molecular model into the map and refine the atomic positions, anisotropic displacement parameters, and other variables until the model provides the best possible fit to the experimental data.
- The final refined structure provides bond lengths, bond angles, and torsional angles, confirming the connectivity and stereochemistry with extremely high precision.

Conclusion

The structural elucidation of 4-fluorophenyl substituted lactams demands a rigorous, multi-technique approach. While NMR provides the primary 2D blueprint and MS confirms the molecular formula, IR spectroscopy offers rapid functional group verification. Together, these spectroscopic methods can often provide a confident structural assignment for achiral molecules. However, for compounds with stereocenters or where absolute structural proof is required for regulatory or publication purposes, single-crystal X-ray crystallography remains the definitive technique. By integrating these methods as outlined in this guide, researchers can ensure the scientific integrity of their work and build a solid foundation for further drug development.

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